

# Proper Disposal Procedures for 6-Chloro-5-fluoronicotinaldehyde

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## Compound of Interest

Compound Name: 6-Chloro-5-fluoronicotinaldehyde

Cat. No.: B113336

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The following guide provides essential safety and logistical information for the proper disposal of **6-Chloro-5-fluoronicotinaldehyde**, ensuring the safety of laboratory personnel and compliance with environmental regulations. This compound is a halogenated organic solid and must be treated as hazardous waste.

## Immediate Safety and Handling

Before handling **6-Chloro-5-fluoronicotinaldehyde** for disposal, it is crucial to wear appropriate Personal Protective Equipment (PPE).

Required PPE:

- Gloves: Wear compatible, chemical-resistant gloves.
- Eye Protection: Use chemical safety goggles or a face shield.
- Lab Coat: A fully buttoned lab coat is required.
- Respiratory Protection: If there is a risk of generating dust, use an approved respirator.[\[1\]](#)[\[2\]](#)

All handling and preparation for disposal should be conducted within a certified chemical fume hood to avoid inhalation of dust or vapors.

## \*\*Step-by-Step Disposal Protocol

## 1. Waste Segregation:

- Designate a specific, clearly labeled waste container for "Halogenated Organic Waste".[\[3\]](#)
- Crucially, do not mix **6-Chloro-5-fluoronicotinaldehyde** waste with non-halogenated organic waste, aqueous solutions, acids, bases, or other incompatible chemicals.[\[3\]](#)

## 2. Containerization:

- Select a leak-proof container with a secure, tight-fitting lid that is chemically compatible with the compound.
- The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "Waste **6-Chloro-5-fluoronicotinaldehyde**".[\[3\]](#) Do not use abbreviations or chemical formulas.[\[3\]](#)
- Keep the waste container closed at all times, except when actively adding waste.[\[3\]](#)[\[4\]](#)

## 3. Waste Accumulation and Storage:

- Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.
- This storage area must be cool, dry, and well-ventilated, with secondary containment to manage any potential leaks.[\[1\]](#)[\[3\]](#)

## 4. Disposal of Contaminated Materials and Empty Containers:

- Solid Waste: Any materials used for spill cleanup (e.g., sand, inert absorbent) should be placed in the designated hazardous waste container.[\[5\]](#)
- Empty Containers:
  - Thoroughly empty any residual solid from the original container into the hazardous waste container.
  - The first rinse of the empty container with a suitable solvent must be collected and disposed of as hazardous waste.[\[4\]](#)[\[6\]](#)

- After subsequent rinses and complete drying, obliterate or remove the original label.[4]
- Dispose of the clean, dry glass or plastic container according to your institution's guidelines for solid waste.[4]

#### 5. Final Disposal:

- Once the waste container is full or ready for removal, contact your institution's Environmental Health and Safety (EH&S) department.[3]
- Complete all required hazardous waste tags or forms with the necessary information, including the full chemical name and quantity, to schedule a pickup.[3]
- Never dispose of this chemical down the drain or in the regular trash.[1][2][4]

## Emergency Procedures for Spills

In the event of a spill, wear appropriate PPE and take the following steps:

- Restrict access to the contaminated area.
- Mix the spilled material with sand or another inert absorbent material.[5]
- Carefully sweep the mixture into the designated hazardous waste container.[5]
- Clean the spill area thoroughly.

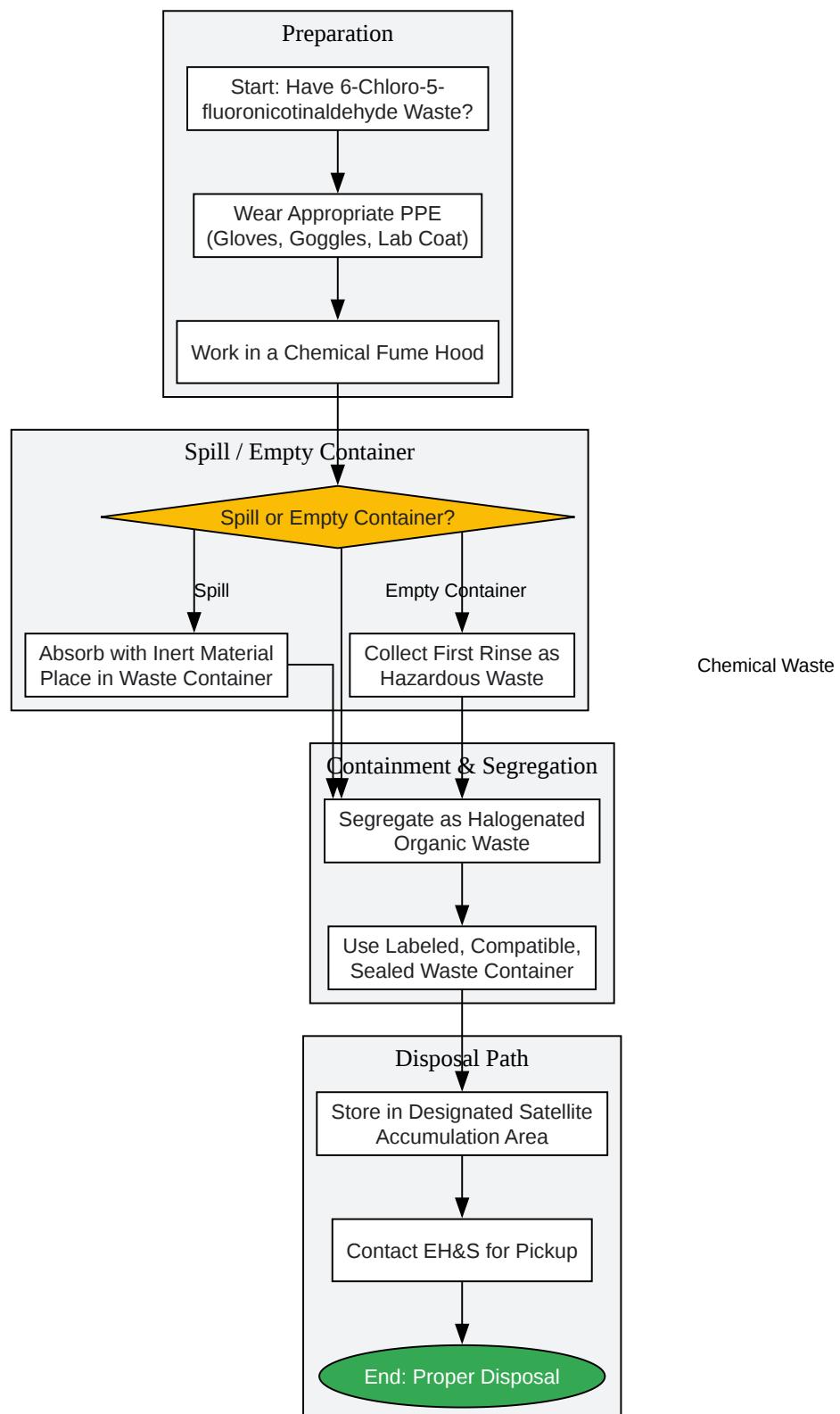
## Summary of Chemical and Safety Data

The following table summarizes key quantitative data for **6-Chloro-5-fluoronicotinaldehyde**.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>3</sub> ClFNO	<a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	159.55 g/mol	<a href="#">[5]</a> <a href="#">[7]</a>
Appearance	Solid	<a href="#">[7]</a>
Boiling Point	235.2 ± 35.0 °C at 760 mmHg	<a href="#">[5]</a>
Density	1.4 ± 0.1 g/cm <sup>3</sup>	<a href="#">[5]</a>
Flash Point	96.0 ± 25.9 °C	<a href="#">[5]</a>
GHS Pictogram	GHS07 (Exclamation Mark)	<a href="#">[7]</a>
Signal Word	Warning	<a href="#">[2]</a> <a href="#">[7]</a>
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	<a href="#">[2]</a> <a href="#">[7]</a>

## Disposal Workflow

The diagram below illustrates the decision-making process for the proper disposal of **6-Chloro-5-fluoronicotinaldehyde**.

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